

# 4-Aminochroman-3-ol Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Aminochroman-3-ol

Cat. No.: B1641235

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This document provides a comprehensive overview of **4-Aminochroman-3-ol** hydrochloride, a chiral amino alcohol of interest in synthetic and medicinal chemistry. Due to the limited availability of public data specifically for the hydrochloride salt, this guide synthesizes information on the free base forms (cis- and trans-**4-Aminochroman-3-ol**) and provides inferred guidance for the handling of its hydrochloride salt based on general chemical principles.

## Core Properties

Quantitative data for **4-Aminochroman-3-ol** hydrochloride is not readily available in public literature. The following table summarizes the computed properties for the free base, cis-4-amino-3-chroman-3-ol.

Property	Value	Source
CAS Number	138603-50-6 (cis-isomer)	[1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	165.19 g/mol	[1]
Topological Polar Surface Area	55.5 Å <sup>2</sup>	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Defined Atom Stereocenter Count	2	[1]

## Synthesis and Stereochemistry

**4-Aminochroman-3-ol** possesses two stereocenters, leading to four possible stereoisomers. The cis and trans diastereomers can be prepared and separated through chemoenzymatic methods. Enantiomerically pure N-protected cis-**4-aminochroman-3-ol** has been identified as a key precursor in the synthesis of novel second-generation HIV protease inhibitors.[2][3][4]

The synthesis of the racemic cis and trans isomers of N-benzyloxycarbonyl (Cbz)-protected **4-aminochroman-3-ol** serves as the starting point for enzymatic resolution.

## Experimental Protocols: Chemoenzymatic Resolution

A key experimental procedure for obtaining enantiomerically pure isomers of **4-Aminochroman-3-ol** involves the lipase-catalyzed kinetic acylation of the N-protected amino alcohol.[2]

Objective: To separate the enantiomers of cis- and trans-N-Cbz-**4-aminochroman-3-ol**.

Materials:

- Racemic cis- or trans-N-Cbz-**4-aminochroman-3-ol**
- Immobilized lipase (e.g., from *Pseudomonas cepacia* or *Candida antarctica* B)
- Acyl donor (e.g., vinyl acetate)
- Organic solvent (e.g., toluene, diisopropyl ether)

#### Methodology:

- **Reaction Setup:** The racemic N-protected amino alcohol is dissolved in an appropriate organic solvent.
- **Enzyme Addition:** The selected immobilized lipase is added to the solution.
- **Acylation:** The acyl donor is added to initiate the enzymatic acylation. The reaction is monitored for conversion (typically to around 50%).
- **Enantioselective Reaction:** The lipase selectively acylates one enantiomer at a faster rate, leaving the other enantiomer unreacted.
- **Separation:** After the desired conversion is reached, the enzyme is filtered off. The reaction mixture, now containing the acylated product and the unreacted alcohol, is concentrated.
- **Purification:** The two compounds (the ester and the remaining alcohol enantiomer) are separated by column chromatography.
- **Deprotection:** The separated enantiomers can then be deprotected (e.g., by removing the Cbz group) to yield the enantiopure free amino alcohols.

## Handling and Safety

Specific safety data for **4-Aminochroman-3-ol** hydrochloride is not publicly available. The following guidance is based on general principles for handling amino alcohol hydrochlorides and should be supplemented by a thorough risk assessment.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

- Engineering Controls: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- First Aid:
  - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
  - Skin Contact: Wash immediately with plenty of soap and water.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Logical and Experimental Workflows

The following diagrams illustrate the experimental workflow for the synthesis and resolution of **4-Aminochroman-3-ol** isomers and its relevance in the context of drug discovery.

Caption: Chemoenzymatic resolution of **4-aminochroman-3-ol** isomers.

Caption: Role as a precursor in HIV drug discovery.

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